A Technical Guide to the Physical Properties of Thulium(III) Chloride Hexahydrate

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Compound of Interest

Compound Name: *Thulium(III) chloride hexahydrate*

Cat. No.: *B12061851*

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This technical guide provides a comprehensive overview of the physical appearance and color of **Thulium(III) chloride hexahydrate** ($TmCl_3 \cdot 6H_2O$), a rare earth metal salt with significant applications in medical imaging, laser technology, and as a precursor in advanced material synthesis. This document collates available data on its physical properties, outlines a protocol for its characterization, and presents a logical workflow for such analysis.

Physical Appearance and Color

Thulium(III) chloride hexahydrate is a crystalline solid. However, there is a notable variance in the description of its color across different suppliers and literature. The reported colors range from light yellow and light green to white or off-white.[1][2][3][4] This variation may be attributed to several factors, including the presence of trace impurities, the specific crystalline structure, and the method of observation. As a hygroscopic solid, its appearance can also be influenced by its water content.[1]

The anhydrous form, Thulium(III) chloride ($TmCl_3$), is consistently described as a light yellow powder or yellow crystals.[1] The pale green color often observed in solutions containing Thulium(III) ions arises from the electronic transitions within the f-orbitals of the Tm^{3+} ion.[5]

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Quantitative Physical and Chemical Data

The following table summarizes the key quantitative data for **Thulium(III) chloride hexahydrate**. For comparative purposes, data for the anhydrous form is also included where the data for the hexahydrate is not readily available.

Property	Thulium(III) Chloride Hexahydrate	Thulium(III) Chloride (Anhydrous)
Molecular Formula	$TmCl_3 \cdot 6H_2O$	$TmCl_3$
Molecular Weight	383.38 g/mol [2][6][7]	275.29 g/mol
Crystal System	Monoclinic[8]	Monoclinic[1]
Space Group	P2/c[8]	C2/m[1]
Density	Not available	3.98 g/cm^3[1]
Melting Point	Not available	824 °C[1]
Solubility in Water	Soluble[1]	Soluble[1]

Experimental Protocol for Physical Characterization

The following protocol outlines a standard procedure for the determination of the physical appearance and color of a chemical compound like **Thulium(III) chloride hexahydrate**.

Objective: To accurately document the physical state, color, and crystalline form of a sample of **Thulium(III) chloride hexahydrate**.

Materials:

- Sample of **Thulium(III) chloride hexahydrate**
- Spatula
- White viewing surface (e.g., ceramic tile or watch glass)
- Microscope (optional, for observing crystalline structure)

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- Controlled lighting source (to ensure consistent color observation)
- Camera for photographic documentation

Procedure:

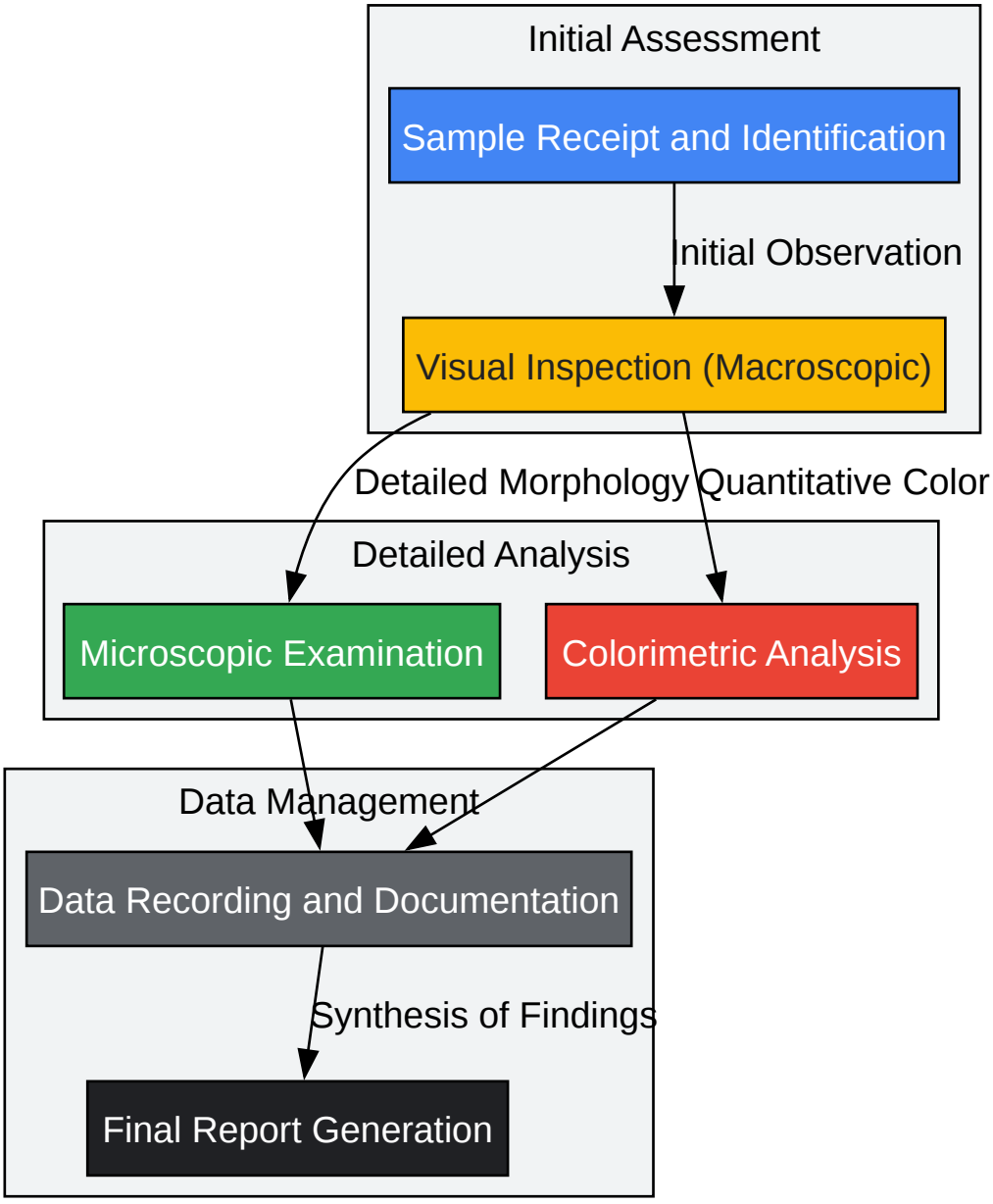
- Sample Preparation: Under controlled atmospheric conditions (to account for its hygroscopic nature), carefully place a small amount of the **Thulium(III) chloride hexahydrate** sample onto the white viewing surface using a clean spatula.
- Visual Inspection (Macroscopic):
  - Observe the sample under the controlled lighting source.
  - Record the physical state of the sample (e.g., crystalline powder, granules, etc.).
  - Describe the color of the sample in detail. It is advisable to use a standard color chart for a more objective description. Note any variations in color within the sample.
  - Document the observations with high-resolution photographs.
- Microscopic Examination (Optional):
  - If a more detailed analysis of the crystalline form is required, place a small amount of the sample on a microscope slide.
  - Observe the sample under a microscope at various magnifications.
  - Describe the shape and morphology of the crystals.
  - Capture photomicrographs for documentation.
- Data Recording: Meticulously record all observations in a laboratory notebook, including the date, sample identification, instrumentation used, and all visual and microscopic findings.

Workflow for Physical Characterization

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The following diagram illustrates a logical workflow for the physical characterization of a chemical compound.

Workflow for Physical Characterization of a Chemical Compound



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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Thulium(III) Chloride Hexahydrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12061851/docs#a-technical-guide-to-the-physical-properties-of-thulium-iii-chloride-hexahydrate]

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